

3-(Dimethylamino)benzoic Acid: A Technical Overview

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-(Dimethylamino)benzoic acid**, a versatile benzoic acid derivative. It covers its chemical and physical properties, synthesis methodologies, and notable applications in various scientific fields.

Structural Formula and Chemical Identity

3-(Dimethylamino)benzoic acid, also known as N,N-Dimethyl-m-aminobenzoic acid, is an organic compound with the chemical formula $C_9H_{11}NO_2$.^{[1][2]} Its structure consists of a benzoic acid core substituted with a dimethylamino group at the meta-position.

SMILES: CN(C)c1cccc(c1)C(=O)O^{[3][4]}

InChI Key: NEGFNJRAUMCZMY-UHFFFAOYSA-N^{[3][4][5]}

Physicochemical Properties

Quantitative data for **3-(Dimethylamino)benzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	165.19 g/mol	[1][4][5]
Melting Point	148-150 °C	[4][6][7]
Appearance	Light yellow to yellow-beige crystalline powder	[6][8]
Solubility	Soluble in methanol (50 mg/mL); Insoluble in water	[6][8][9]
Density	~1.16 - 1.27 g/cm ³ (estimate)	[8][9]
pKa	(Data not readily available in search results)	
LogP	1.6	[5]

Synthesis of 3-(Dimethylamino)benzoic Acid

The manufacturing of **3-(Dimethylamino)benzoic acid** can be achieved through several synthetic routes. A prominent method is the reductive alkylation of 3-aminobenzoic acid or the in-situ reduction of 3-nitrobenzoic acid followed by methylation.[10][11]

Experimental Protocol: Reductive Methylation of 3-Nitrobenzoic Acid

This protocol outlines a common two-step synthesis process starting from 3-nitrobenzoic acid.
[12]

Materials:

- 3-nitrobenzoic acid
- Methanol
- Tetrahydrofuran
- 5% Palladium on carbon (Pd/C) catalyst

- 37% Formaldehyde aqueous solution
- Hydrogen gas
- 250 mL three-neck flask
- Constant pressure dropping funnel
- Stirring apparatus
- Heating mantle
- Filtration apparatus
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL three-neck flask, combine 95 mL of methanol and 3 mL of tetrahydrofuran.
- Add 16.7 g of 3-nitrobenzoic acid and 0.2 g of 5% palladium on carbon catalyst to the flask.
- Install a constant pressure dropping funnel containing 15.2 mL of 37% formaldehyde aqueous solution.
- Hydrogenation (Step 1): Purge the reaction system with hydrogen gas to replace the air.
- Heat the mixture to 64 °C and stir. Continue the reaction until the uptake of hydrogen ceases, indicating the reduction of the nitro group to an amino group.
- Reductive Methylation (Step 2): Slowly add the formaldehyde solution from the dropping funnel to the reaction mixture while maintaining the hydrogen atmosphere.
- Continue the reaction until hydrogen uptake ceases again, signifying the methylation of the amino group.

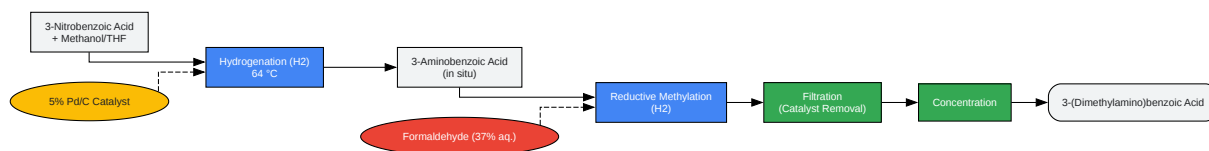
- Work-up: After the reaction is complete, stop stirring and filter the mixture to recover the palladium catalyst.
- Concentrate the filtrate using a rotary evaporator to precipitate the product, **3-(Dimethylamino)benzoic acid**.
- Purification: Collect the precipitate by filtration, wash with a small amount of cold water, and dry at 100 °C.

This process typically yields approximately 15.3 g (93%) of **3-(Dimethylamino)benzoic acid**.

[6] The recovered catalyst can be washed and reused.[6]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-(Dimethylamino)benzoic acid** from 3-nitrobenzoic acid.



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Caption: Synthesis workflow of **3-(Dimethylamino)benzoic acid**.

Applications in Research and Industry

3-(Dimethylamino)benzoic acid serves as a valuable intermediate and reagent in various applications:

- Dye Manufacturing: It is a key intermediate in the synthesis of Crystal Violet Lactone, a dyestuff used in pressure- and heat-sensitive recording systems.[10][11]

- **Biochemical Assays:** This compound is utilized in colorimetric assays to quantify the activity of enzymes such as peroxidase and manganese peroxidase.[6][7][13] It has also been used in methods to analyze glucose content from starch and soluble sugar extractions.[6][7]
- **Organic Synthesis:** As a benzoic acid derivative, it is a building block in the synthesis of more complex organic molecules.[1] While the provided search results do not detail its direct use in FDA-approved drugs, the dimethylamino pharmacophore is present in a variety of pharmaceuticals.[14] Further research could explore its potential as a precursor or fragment in drug discovery programs.

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